

Application Notes and Protocols for Cell Labeling and Tracking with Indium-111

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Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

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A Note on Isotope Selection: While the request specified **Indium-110**, the widely used isotope for clinical and research applications in cell labeling and tracking is Indium-111 (^{111}In). This is due to its favorable physical properties, including a half-life of 67.9 hours and gamma emissions suitable for SPECT imaging, which allow for tracking cellular fate over several days. [1] **Indium-110** has a much shorter half-life, making it unsuitable for most cell tracking studies. Therefore, these application notes focus on the established methods using Indium-111.

Introduction

Indium-111 labeled autologous leukocytes are a valuable tool in nuclear medicine for the detection of inflammatory processes, such as those associated with abscesses or infections.[2] [3] The principle of this technique lies in the ability of leukocytes to migrate to sites of inflammation. By labeling a patient's own white blood cells (leukocytes) with ^{111}In , their distribution and accumulation in the body can be visualized using single-photon emission computed tomography (SPECT).[3][4] This provides a highly specific method for localizing infection.[1] Similarly, labeling other cell types, such as platelets or stem cells, with ^{111}In allows for in vivo tracking to study their biodistribution and role in various physiological and pathological processes.[5][6][7]

The most common method for ^{111}In cell labeling involves the use of a lipophilic chelate, such as ^{111}In -oxine or ^{111}In -tropolonate.[8][9] These neutral, lipid-soluble complexes can penetrate the cell membrane. Once inside the cell, the indium is believed to dissociate from the initial ligand and bind to intracellular components, effectively trapping the radionuclide within the cell.[2][9]

Key Labeling Agents

Two primary chelating agents are used to facilitate the uptake of ^{111}In into cells:

- **Indium-111 Oxine (8-hydroxyquinoline):** This was one of the first and most widely used agents for cell labeling.[1][9] It forms a neutral, lipid-soluble complex with ^{111}In that readily crosses the cell membrane.[9]
- **Indium-111 Tropolonate:** Introduced as an alternative to oxine, tropolone also forms a lipophilic complex with ^{111}In . [8][10] A key advantage of tropolone is its solubility in isotonic saline, whereas oxine requires an alcohol-based solvent.[11][12] Some studies suggest that labeling with tropolonate may result in improved cell viability.[10][13]

Applications in Research and Drug Development

- **Inflammation and Infection Imaging:** The primary clinical application is the use of ^{111}In -labeled leukocytes to identify and localize sites of infection and inflammation.[3] This is particularly useful in cases of fever of unknown origin, suspected osteomyelitis, and abscesses.[3]
- **Platelet Kinetics and Thrombosis Detection:** ^{111}In -labeled platelets are used to study platelet survival, sequestration, and to identify sites of thrombus formation.[5][14]
- **Cell-Based Therapy Tracking:** In the context of drug development and regenerative medicine, ^{111}In labeling allows for the non-invasive tracking of therapeutic cells, such as mesenchymal stem cells (MSCs) or dendritic cells (DCs), to monitor their delivery, migration, and engraftment.[6][7][15]

Experimental Protocols

Protocol 1: Labeling of Leukocytes with Indium-111 Oxine

This protocol is based on established guidelines for labeling autologous white blood cells.[\[9\]](#)
[\[16\]](#)

Materials:

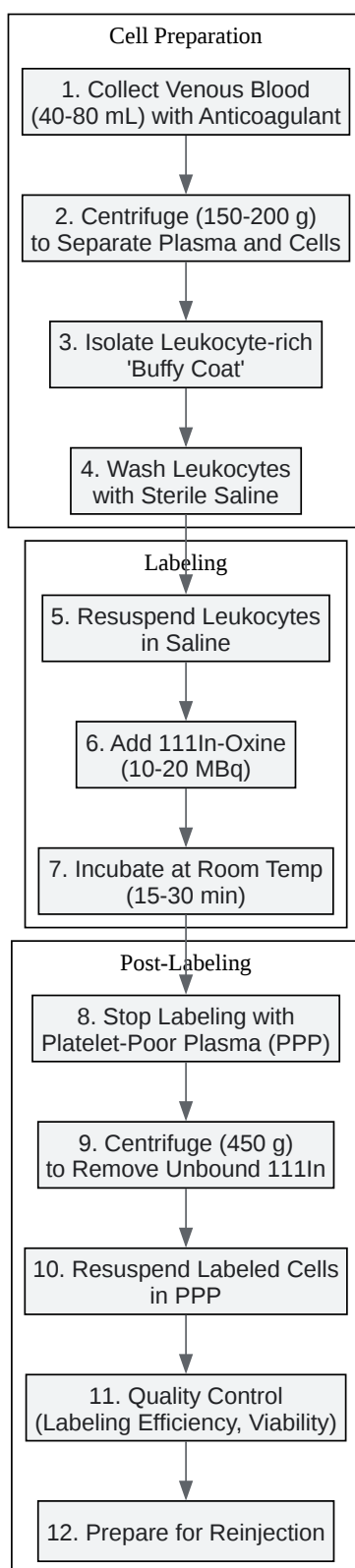
- Indium-111 Oxine solution
- Patient-derived venous blood (40-80 mL)
- Anticoagulant (e.g., ACD - acid-citrate-drose)
- Sterile, pyrogen-free saline
- Sterile conical tubes (15 mL and 50 mL)
- Sterile pipettes and syringes
- Centrifuge
- Laminar flow hood
- Dose calibrator

Procedure:

- Blood Collection: Draw 40-80 mL of venous blood from the patient into a syringe containing an anticoagulant.
- Cell Separation:
 - Centrifuge the blood at a low speed (e.g., 150-200 g) for 10-15 minutes to separate the platelet-rich plasma (PRP) from the red blood cells and leukocytes.
 - Carefully collect the PRP and set it aside.
 - The layer containing red blood cells and leukocytes (the "buffy coat") is used for leukocyte isolation.

- Red Blood Cell Lysis (Optional but Recommended): To obtain a purer leukocyte preparation, red blood cells can be lysed using a hypotonic solution.
- Leukocyte Isolation:
 - Wash the leukocyte-rich cell pellet with sterile saline and centrifuge at 450 g for 5 minutes.
 - Discard the supernatant.
- Labeling:
 - Resuspend the leukocyte pellet in 5 mL of sterile saline.
 - Add approximately 10-20 MBq (0.3-0.5 mCi) of ^{111}In -oxine to the cell suspension.[\[17\]](#)
 - Incubate at room temperature for 15-30 minutes, with gentle agitation every 5-10 minutes.
- Washing:
 - Add 10 mL of the previously saved platelet-poor plasma (PPP, obtained by centrifuging the PRP at a higher speed) to the labeled cell suspension to stop the labeling reaction.
 - Centrifuge at 450 g for 5 minutes.
 - Carefully remove and discard the supernatant, which contains unbound ^{111}In -oxine.
- Resuspension and Quality Control:
 - Resuspend the labeled leukocyte pellet in 5-10 mL of PPP.
 - Draw the final preparation into a sterile syringe for reinjection.
 - Perform quality control checks, including labeling efficiency calculation and cell viability assessment (e.g., trypan blue exclusion).

Workflow for Leukocyte Labeling with ^{111}In -Oxine



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Caption: Workflow for labeling leukocytes with Indium-111 Oxine.

Protocol 2: Labeling of Platelets with Indium-111 Tropolonate

This protocol is adapted from methods described for platelet labeling.[\[11\]](#)[\[12\]](#)

Materials:

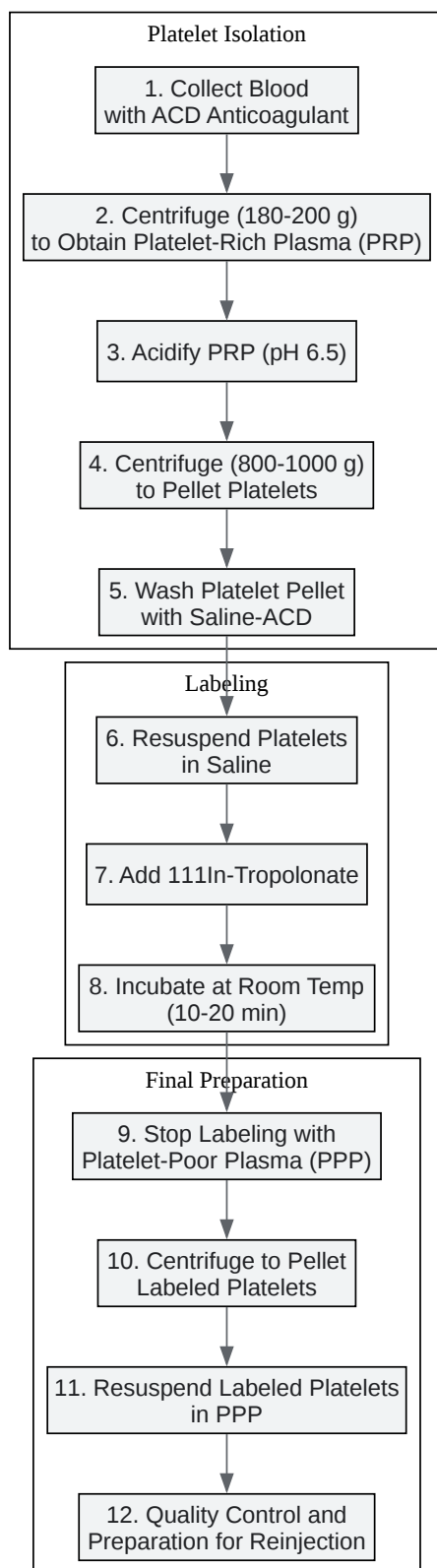
- Indium-111 Tropolonate solution
- Patient-derived venous blood
- ACD anticoagulant
- Sterile, pyrogen-free saline
- Sterile conical tubes
- Sterile pipettes and syringes
- Centrifuge
- Laminar flow hood
- Dose calibrator

Procedure:

- Blood Collection: Collect venous blood into a syringe containing ACD anticoagulant.
- Platelet-Rich Plasma (PRP) Preparation:
 - Centrifuge the whole blood at a low speed (180-200 g) for 15-20 minutes at room temperature.
 - Carefully transfer the supernatant (PRP) to a new sterile tube.
- Platelet Pelleting:
 - Acidify the PRP to a pH of 6.5 with ACD to prevent platelet aggregation.

- Centrifuge the acidified PRP at a higher speed (e.g., 800-1000 g) for 10 minutes to pellet the platelets.
- Remove and save the supernatant (platelet-poor plasma - PPP).
- Platelet Washing:
 - Gently resuspend the platelet pellet in sterile saline containing a small amount of ACD.
 - Centrifuge again at 800-1000 g for 10 minutes.
 - Discard the supernatant.
- Labeling:
 - Resuspend the washed platelet pellet in a small volume of sterile saline.
 - Add the desired amount of ^{111}In -tropolonate.
 - Incubate at room temperature for 10-20 minutes.[\[11\]](#)
- Washing and Final Preparation:
 - Add the previously saved PPP to the labeled platelets to stop the reaction.
 - Centrifuge at 800-1000 g for 10 minutes to pellet the labeled platelets.
 - Discard the supernatant containing unbound ^{111}In .
 - Gently resuspend the labeled platelets in a small volume of PPP for reinjection.
- Quality Control:
 - Calculate the labeling efficiency.
 - Assess platelet function (e.g., aggregation studies) if required.[\[18\]](#)

Workflow for Platelet Labeling with ^{111}In -Tropolonate



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Caption: Workflow for labeling platelets with Indium-111 Tropolonate.

Data Presentation

The following tables summarize typical quantitative data reported in the literature for ^{111}In cell labeling.

Table 1: Leukocyte Labeling Parameters with ^{111}In -Oxine

Parameter	Typical Value	Reference(s)
Labeling Efficiency	~77% - 93%	[2] [19]
Radioactivity Used	10-20 MBq (0.3-0.5 mCi)	[17]
Incubation Time	15-30 minutes	[20]
Incubation Temperature	Room Temperature	[20]
Time to Reinjection	< 1-2 hours post-labeling	[9] [17]
^{111}In Release at 1 hr	~3%	[2]
^{111}In Release at 24 hr	~24%	[2]

Table 2: Platelet Labeling Parameters

Parameter	^{111}In -Oxine	^{111}In -Tropolonate	Reference(s)
Labeling Efficiency	~49% (in severe thrombocytopenia)	80-90% (in saline)	[11] [14]
Incubation Time	Variable	15-20 minutes	[11]
Incubation Temperature	Room Temperature	Room Temperature	[11]
Cell Viability	Good	Good, potentially better preservation of function	[14] [18] [21]

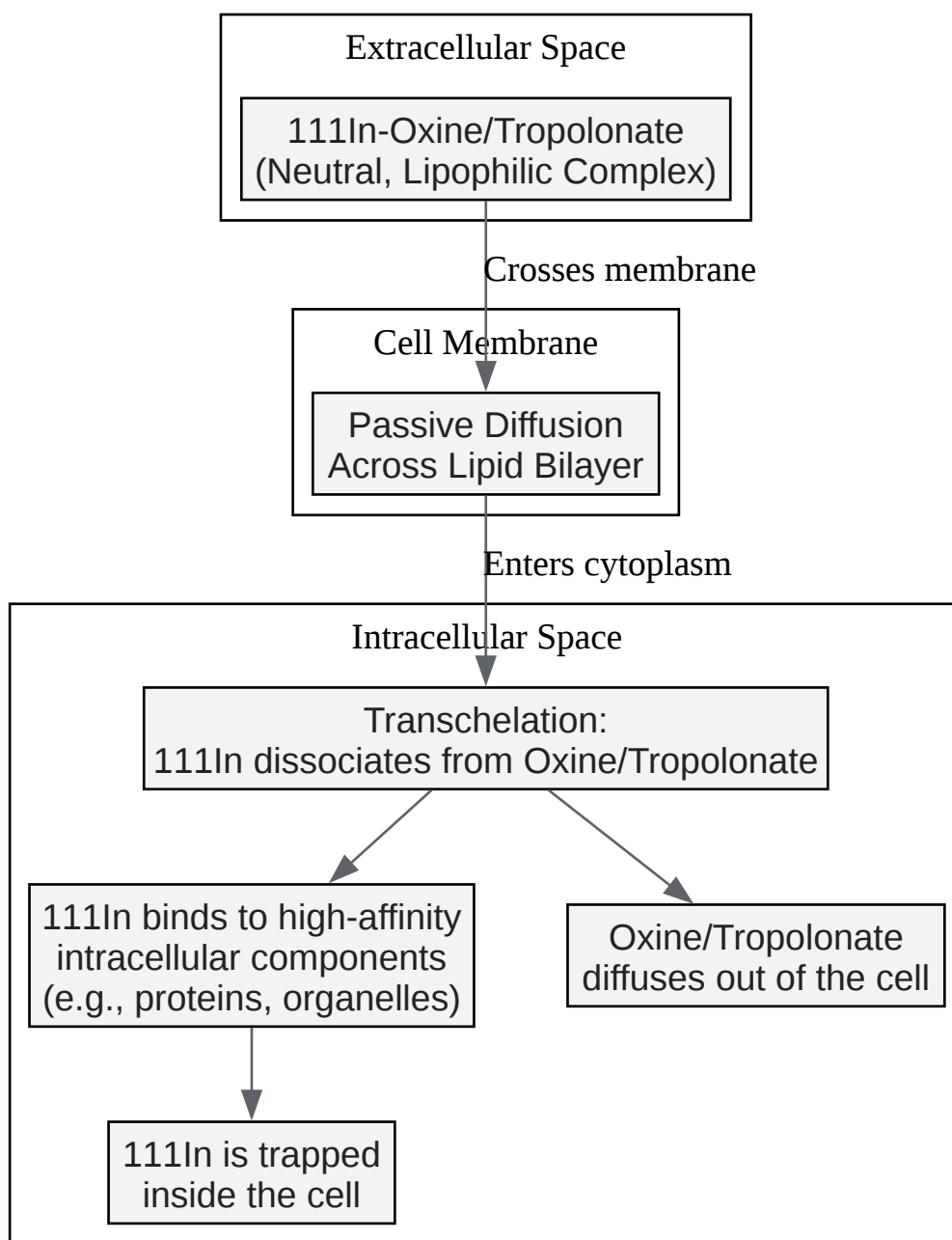
Table 3: Mesenchymal Stem Cell (MSC) Labeling Parameters

Parameter	¹¹¹ In-Oxine	¹¹¹ In-Tropolonate	Reference(s)
Labeling Efficiency	~25%	~25%	[6][7]
Radioactivity/Cell	10 Bq/cell	30 Bq/cell	[6][7]
Effect on Viability	No significant effect	No significant effect	[6][7]
Effect on Proliferation	No significant effect	No significant effect (up to 260 Bq/cell)	[6][7]
Effect on Differentiation	Preserved	Preserved	[6][7]
¹¹¹ In Retention at 48 hr	~61%	Not specified	[7]

Mechanism of Labeling

The mechanism of cell labeling with ¹¹¹In-oxine or ¹¹¹In-tropolonate is a passive process driven by the physicochemical properties of the complex.

Mechanism of ¹¹¹In-Oxine/Tropolonate Cell Labeling



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Caption: Mechanism of cellular uptake and trapping of Indium-111.

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